

2,3,4,5-Tetrabromobenzoic acid application vs tribromobenzoic acid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

Cat. No.: S1493460

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Overview and Basic Properties

The table below summarizes the basic chemical identities and properties of the brominated benzoic acids found in the search results.

Property	2,4,6-Tribromobenzoic Acid	3-Hydroxy-2,4,6-Tribromobenzoic Acid	2,3,5-Tribromobenzoic Acid
CAS Number	633-12-5 [1] [2]	14348-40-4 [3] [4]	Information limited in search results [5]
Molecular Formula	C ₇ H ₃ Br ₃ O ₂ [1]	C ₇ H ₃ Br ₃ O ₃ [3]	C ₇ H ₃ Br ₃ O ₂ [5]
Molecular Weight (g/mol)	358.81 [1]	374.84 [3]	Information limited in search results
Melting Point	192°C [1]	144°C to 149°C [3]	Information limited in search results
Physical Form	White-Yellow Crystalline Powder [1]	White Crystals [3]	Information limited in search results

Property	2,4,6-Tribromobenzoic Acid	3-Hydroxy-2,4,6-Tribromobenzoic Acid	2,3,5-Tribromobenzoic Acid
Solubility in Water	3.5 g/L (at 15°C) [2]	Insoluble [3]	Information limited in search results

Synthesis and Experimental Protocols

A detailed laboratory procedure for synthesizing **2,4,6-Tribromobenzoic Acid** from *m*-aminobenzoic acid is available from Organic Syntheses [6]. The process involves two main stages:

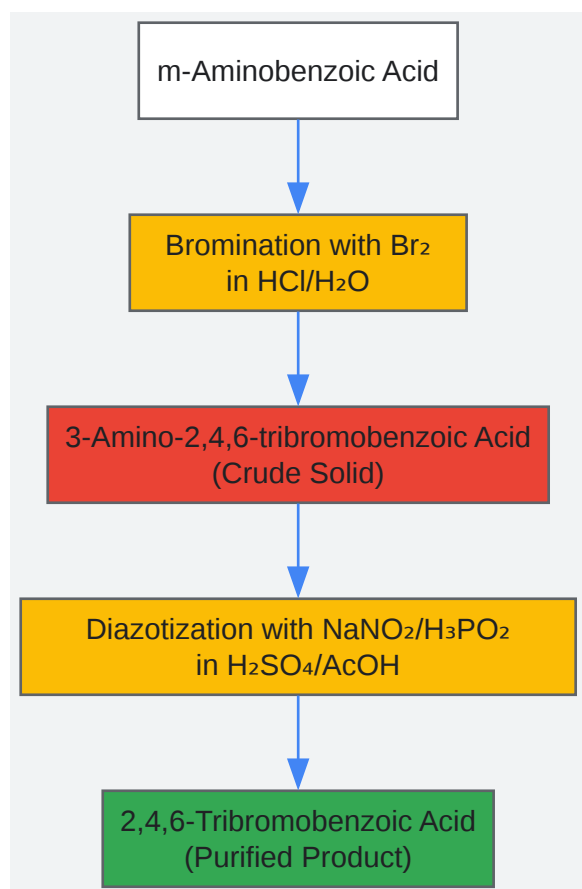
A. Synthesis of 3-Amino-2,4,6-tribromobenzoic Acid

- **Reaction Setup:** The bromination is performed in a 2-liter three-necked flask equipped with a stirrer and connected to a bromine vaporization flask and a water trap [6].
- **Procedure:** *m*-Aminobenzoic acid is dissolved in a mixture of concentrated hydrochloric acid and water. The solution is stirred and cooled in an ice bath. Bromine vapor is drawn through the cold reaction mixture for approximately 3 hours until the product precipitates and the slurry turns a distinct yellow [6].
- **Isolation:** The crude solid is collected by filtration, washed thoroughly with water, and used directly in the next step [6].

B. Deamination to 2,4,6-Tribromobenzoic Acid

- **Diazotization:** The wet bromination product is dissolved in glacial acetic acid. This solution is added to a cold, stirred mixture of sulfuric acid, water, sodium nitrite, and hypophosphorous acid, maintaining a temperature between -10°C and -15°C [6].
- **Work-up and Purification:** After the reaction, the mixture is allowed to warm slightly and then stands in a refrigerator for 36 hours. Most of the acetic acid is removed by steam distillation. The resulting product is collected, dissolved in sodium carbonate, filtered, and reprecipitated with hydrochloric acid to yield 2,4,6-tribromobenzoic acid with a reported yield of 70-80% and a melting point of 192.5-194.5°C [6].

This synthesis workflow can be visualized as follows:



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Research Applications and Handling

3-Hydroxy-2,4,6-tribromobenzoic Acid (TBHBA) has identifiable research applications:

- **Nanomaterial Synthesis:** It is used as a precursor in the one-pot synthesis of two-dimensional graphene derivatives for applications in biomolecular recognition and as nanozymes [4].
- **Analytical Chemistry:** It serves as a key reagent in an enzymatic colorimetric test for determining free cholesterol in high-density lipoprotein (HDL) plasma fractions [4].

2,3,5,6-Tetrabromobenzoic Acid is mentioned in a patent context, listed among various organic acids suitable for forming metallo-organic salts, particularly with strontium, for potential pharmaceutical applications [7]. However, no specific data on its performance or detailed applications were provided.

Safety and Handling

Both 2,4,6-Tribromobenzoic Acid and 3-Hydroxy-2,4,6-tribromobenzoic Acid require careful handling:

- **3-Hydroxy-2,4,6-tribromobenzoic Acid:** Classified as harmful if swallowed, inhaled, or in contact with skin. It causes skin and serious eye irritation and may cause respiratory irritation [3]. Personal protective equipment including gloves, eye protection, and a dust mask is recommended [4].
- **2,4,6-Tribromobenzoic Acid:** While specific hazard codes are not detailed in the provided results, it is listed with a risk code R36/37/38, indicating it causes irritation to the eyes, respiratory system, and skin [2].

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